Introduction: The Strategic Value of Halogenated Indazoles

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Compound of Interest

Compound Name:	*4-Bromo-6-iodo-1H-indazole*
CAS No.:	*885518-97-8*
Cat. No.:	*B1371872*

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The indazole nucleus is recognized as a "privileged scaffold" in medicinal chemistry, forming the core of numerous biologically active compounds and approved pharmaceuticals.[1][2] Its rigid bicyclic structure provides a robust framework for orienting functional groups in three-dimensional space, enabling precise interactions with biological targets such as protein kinases. Within this important class of heterocycles, halogenated indazoles stand out as exceptionally versatile building blocks for drug discovery. They serve as key intermediates, offering reactive handles for constructing complex molecular architectures through modern cross-coupling reactions.[3][4][5]

4-Bromo-6-iodo-1H-indazole is a particularly valuable reagent for researchers and drug development professionals. The presence of two different halogens—bromine at the 4-position and iodine at the 6-position—provides an orthogonal platform for sequential and site-selective functionalization. This differential reactivity allows for the controlled and strategic elaboration of the indazole core, making it an ideal starting material for building libraries of novel compounds for screening as potential therapeutic agents, especially in the field of oncology.[1]

Physicochemical and Structural Data

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A comprehensive understanding of a starting material's properties is fundamental to its effective use in synthesis. The key identifying characteristics of **4-Bromo-6-iodo-1H-indazole** are summarized below.

Property	Value	Source(s)
CAS Number	885518-97-8	[6][7][8][9]
Molecular Formula	$C_7H_4BrIN_2$	[6][7][8]
Molecular Weight	322.93 g/mol	[6][7][8]
Physical Form	Solid	
Typical Purity	≥95-97%	[6]
InChI Key	VOEAVIHSGOANQS-UHFFFAOYSA-N	
Storage	Refrigerator (2-8°C), protect from light	[10]

Spectroscopic data, including ^{1}H NMR, ^{13}C NMR, and Mass Spectrometry, are available from various chemical suppliers and databases, which are crucial for identity confirmation and purity assessment in a laboratory setting.[11]

Synthesis of 4-Bromo-6-iodo-1H-indazole: A Plausible Approach

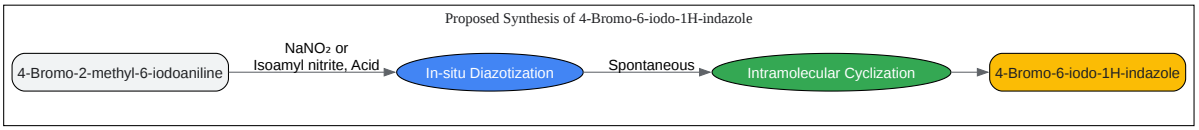
While specific peer-reviewed synthetic procedures for **4-Bromo-6-iodo-1H-indazole** are not extensively detailed in the literature, a robust and logical pathway can be constructed based on well-established methodologies for preparing substituted indazoles. The most common and scalable approach involves the diazotization and subsequent cyclization of a suitably substituted 2-methylaniline precursor.

Conceptual Synthetic Workflow

The synthesis begins with a commercially available or readily prepared di-halogenated 2-methylaniline and proceeds through an in-situ formation of a diazonium salt, which then

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cyclizes to form the indazole ring. This method avoids the challenges of direct, regioselective halogenation on the indazole core itself.



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Caption: Proposed synthetic pathway for **4-Bromo-6-iodo-1H-indazole**.

Detailed Experimental Protocol (Hypothetical)

This protocol is a representative procedure based on analogous transformations.[5] Researchers should perform small-scale trials to optimize conditions.

Objective: To synthesize **4-Bromo-6-iodo-1H-indazole** from 4-Bromo-2-methyl-6-iodoaniline.

Step 1: Diazotization of 4-Bromo-2-methyl-6-iodoaniline

- In a three-necked flask equipped with a mechanical stirrer, thermometer, and addition funnel, suspend 4-Bromo-2-methyl-6-iodoaniline (1.0 equiv.) in a suitable organic solvent such as acetic acid or chloroform.
- Cool the suspension to 0-5°C using an ice-salt bath.
- Prepare a solution of sodium nitrite (1.1 equiv.) in a minimal amount of water, or use isoamyl nitrite (1.5 equiv.) as an organic-soluble diazotizing agent.
- Slowly add the diazotizing agent to the cooled aniline suspension over 30-60 minutes, ensuring the internal temperature does not exceed 5°C.

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- Causality Explanation:This slow addition and low temperature are critical to prevent the decomposition of the unstable diazonium salt and to minimize side reactions.

Step 2: Intramolecular Cyclization

- After the addition is complete, allow the reaction mixture to stir at 0-5°C for an additional hour.
- Gradually warm the mixture to room temperature and then heat to 50-60°C. The cyclization often occurs spontaneously upon warming.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the diazonium intermediate is fully consumed.
  - Self-Validation Insight:The disappearance of the starting aniline and the formation of a new, less polar spot on the TLC plate indicates successful cyclization. The reaction is typically accompanied by the evolution of gas.

Step 3: Work-up and Purification

- Cool the reaction mixture to room temperature and pour it into a beaker containing ice water.
- Neutralize the mixture by the slow addition of a base, such as sodium bicarbonate solution or aqueous ammonia, until the pH is ~7-8. This will precipitate the crude product.
- Filter the resulting solid, wash it thoroughly with cold water to remove inorganic salts, and dry it under a vacuum.
- For further purification, the crude solid can be recrystallized from a suitable solvent system (e.g., ethanol/water or toluene/heptane) or purified by column chromatography on silica gel.

Reactivity and Strategic Application in Medicinal Chemistry

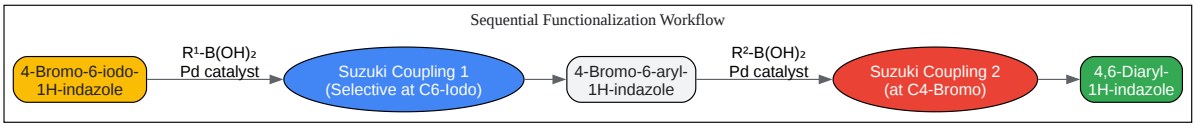
The synthetic power of **4-Bromo-6-iodo-1H-indazole** lies in the differential reactivity of its carbon-halogen bonds. The Carbon-Iodine (C-I) bond is significantly more reactive in palladium-catalyzed cross-coupling reactions than the Carbon-Bromine (C-Br) bond. This is

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due to the lower bond dissociation energy of the C-I bond, which facilitates the crucial oxidative addition step to the Pd(0) catalyst. This reactivity difference enables a highly controlled, two-step functionalization strategy.

Sequential Cross-Coupling Strategy

This workflow allows for the precise and independent introduction of two different substituents at the C4 and C6 positions, creating complex and diverse molecular scaffolds.



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Caption: Orthogonal synthesis using **4-Bromo-6-iodo-1H-indazole**.

Protocol: Site-Selective Suzuki Coupling at the C6-Position

Objective: To selectively couple an aryl boronic acid at the C6-iodo position.

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Parameter	Recommended Condition
Indazole Substrate	4-Bromo-6-iodo-1H-indazole (1.0 equiv.)
Coupling Partner	Aryl boronic acid or pinacol ester (1.1 - 1.5 equiv.)
Palladium Catalyst	$Pd(dppf)Cl_2$ or $Pd(PPh_3)_4$ (2-5 mol%)
Base	K_2CO_3, Cs_2CO_3, or Na_2CO_3 (2.0 - 3.0 equiv.)
Solvent System	Dioxane/Water (4:1) or DMF
Reaction Temperature	80 - 100°C
Reaction Time	4 - 12 hours

Step-by-Step Methodology:

- To a reaction vessel, add **4-Bromo-6-iodo-1H-indazole** (1.0 equiv.), the desired aryl boronic acid (1.2 equiv.), and the base (e.g., K_2CO_3, 2.5 equiv.).
- Purge the vessel with an inert gas (Nitrogen or Argon) for 10-15 minutes.
    - Expertise Insight:This step is critical to remove oxygen, which can oxidize the Pd(0) catalyst and hinder the catalytic cycle.
- Add the degassed solvent system (e.g., Dioxane/Water, 4:1).
- Add the palladium catalyst (e.g., $Pd(dppf)Cl_2$, 3 mol%).
- Heat the reaction mixture to 90°C with vigorous stirring.
- Monitor the reaction by TLC or LC-MS. Upon completion, cool the mixture to room temperature.
- Dilute the mixture with ethyl acetate and water. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

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- Purify the resulting crude product by column chromatography to yield the 4-bromo-6-aryl-1H-indazole intermediate.

This intermediate can then be subjected to a second cross-coupling reaction under similar or slightly more forcing conditions to functionalize the C4-bromo position, demonstrating the exceptional synthetic utility of the title compound.

Conclusion

4-Bromo-6-iodo-1H-indazole is more than just a chemical intermediate; it is a strategic tool for the modern medicinal chemist. Its di-halogenated structure, featuring two atoms with distinct reactivities, provides a pre-installed "roadmap" for sequential, site-selective synthesis. This enables the efficient construction of complex, multi-substituted indazole derivatives, which are a rich source of novel candidates for drug discovery programs targeting a wide array of diseases. The logical and controllable reactivity of this scaffold ensures its continued importance in the development of next-generation therapeutics.

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